

Application Notes and Protocols for Utilizing NW16 Flanges in Glovebox Setups

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Compound of Interest

Compound Name: NW16

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These comprehensive application notes provide detailed protocols for the effective use of **NW16** flanges in glovebox systems. Adherence to these guidelines is crucial for maintaining the integrity of the inert atmosphere required for sensitive research and manufacturing applications.

Introduction to NW16 Flanges in Glovebox Environments

NW16 (also known as KF16) flanges are a common type of vacuum flange used to create modular and easily reconfigurable connections on gloveboxes and associated vacuum equipment.^{[1][2]} Their "quick flange" design allows for rapid assembly and disassembly without the need for specialized tools, making them ideal for research and development applications where experimental setups frequently change.^{[2][3]} In a glovebox, **NW16** flanges are typically used for creating ports for electrical feedthroughs, gas lines, vacuum lines, and other utilities necessary for conducting experiments in a controlled atmosphere.^{[1][4]}

The seal is achieved by compressing an elastomeric O-ring between two mating flanges with a centering ring, all held together by a circumferential clamp.^[5] The material of the O-ring is a critical consideration and should be selected based on the chemical compatibility and temperature requirements of the application.

Quantitative Data and Specifications

The following tables summarize the key specifications for standard **NW16** flanges and their components. These values are essential for ensuring compatibility and safe operation within a glovebox environment.

Table 1: **NW16** Flange General Specifications

Parameter	Value	Source
Flange Size	DN 16 ISO-KF	[6]
Flange Outer Diameter	30 mm (1.18 in)	[6]
Bore Diameter	17.2 mm (0.68 in)	
Material	304 Stainless Steel, Aluminum, Brass	[5][6][7]
Vacuum Range (with FKM O-ring)	1×10^{-8} mbar to 1 bar	[6]
Temperature Range (with FKM O-ring)	-20 °C to 180 °C	[6]

Table 2: Common O-Ring Materials for **NW16** Flanges

Material	Temperature Range	Common Applications & Characteristics
FKM (Viton®)	-20 °C to 180 °C	General purpose, good chemical resistance.
NBR (Nitrile)	-40 °C to 120 °C	Good for oils and fuels, less resistant to ozone.
Silicone	-60 °C to 230 °C	Wide temperature range, good for medical and pharmaceutical applications.
Metal Seal	-270 °C to 150 °C	Ultra-high vacuum applications, requires higher clamping force. ^[6]

Experimental Protocols

Protocol for Assembling an NW16 Flange Connection

This protocol outlines the standard procedure for creating a leak-tight seal with an **NW16** flange assembly.

Materials:

- Two **NW16** flanges (e.g., on a glovebox port and a feedthrough)
- One **NW16** centering ring with an appropriate O-ring
- One **NW16** clamp (wing-nut or bolt-style)
- Lint-free wipes
- Solvent compatible with O-ring material (e.g., isopropyl alcohol)

Procedure:

- Inspection: Visually inspect the sealing surfaces of both flanges for any scratches, dents, or contamination. Ensure the O-ring is free of nicks, cuts, or signs of degradation.

- **Cleaning:** Using a lint-free wipe lightly dampened with a suitable solvent, clean the sealing surfaces of both flanges and the O-ring. Allow the solvent to fully evaporate.
- **Assembly:** a. Place the centering ring with the O-ring onto one of the flanges. The centering ring ensures the O-ring is properly positioned. b. Bring the second flange into contact with the first, ensuring the centering ring remains in place. c. Open the **NW16** clamp and place it around the circumference of the two mated flanges.
- **Tightening:** a. For a wing-nut clamp, tighten the wing-nut by hand until it is firm. A general rule is to tighten it a quarter-turn past the point where it first becomes snug. Do not overtighten, as this can damage the O-ring and the clamp. b. For a bolt-style clamp, tighten the bolts in a star pattern to ensure even pressure distribution.

Protocol for Installing an Electrical Feedthrough

This protocol details the steps for installing a new electrical feedthrough into a glovebox port using an **NW16** flange.

Materials:

- Glovebox with a vacant **NW16** port
- **NW16** electrical feedthrough
- **NW16** centering ring and clamp
- Leak detection equipment (see Protocol 3.3)
- Appropriate personal protective equipment (PPE)

Procedure:

- **Preparation:** Ensure the glovebox is at a slight positive pressure to prevent atmospheric contamination when the port is opened.
- **Component Installation:** a. From within the glovebox, carefully remove the blank flange from the desired **NW16** port. b. Following the assembly protocol (3.1), install the new electrical feedthrough.

- Leak Testing: Perform a leak test as described in Protocol 3.3 to verify the integrity of the new seal before introducing any sensitive materials into the glovebox.

Protocol for Leak Testing an NW16 Flange Seal

A leak-tight seal is critical for maintaining the inert atmosphere of a glovebox. The following methods can be used to test the integrity of an **NW16** flange connection.

Method A: Positive Pressure Test (Bubble Test)

This is a simple and effective method for detecting larger leaks.

Materials:

- A solution of soapy water or a commercial leak detection fluid.
- The ability to pressurize the glovebox to a slight positive pressure (e.g., +5 mbar).[\[8\]](#)[\[9\]](#)

Procedure:

- Pressurize the glovebox to a stable positive pressure.
- Apply the leak detection solution to the exterior of the **NW16** flange joint.
- Observe for the formation of bubbles, which indicates a leak.[\[3\]](#)[\[8\]](#)

Method B: Helium Mass Spectrometry Leak Detection

This is a highly sensitive method for detecting very small leaks.

Materials:

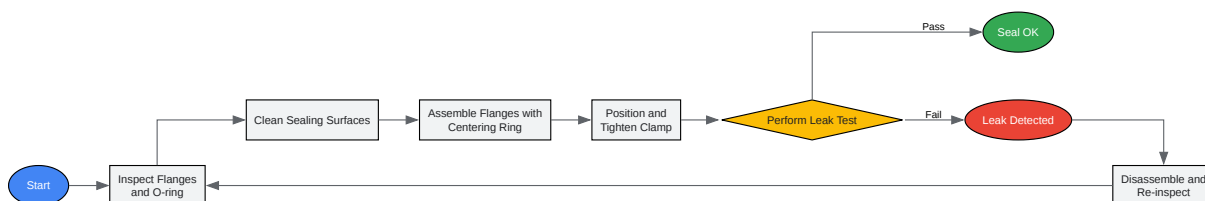
- Helium mass spectrometer leak detector
- A supply of helium gas with a fine nozzle applicator

Procedure:

- Connect the helium mass spectrometer to the glovebox's vacuum system or a dedicated sampling port.
- Evacuate the glovebox or the component being tested to a suitable vacuum level for the detector.
- Carefully spray a small amount of helium gas around the **NW16** flange joint.
- Monitor the leak detector's output. A sharp increase in the helium signal indicates a leak.[3]

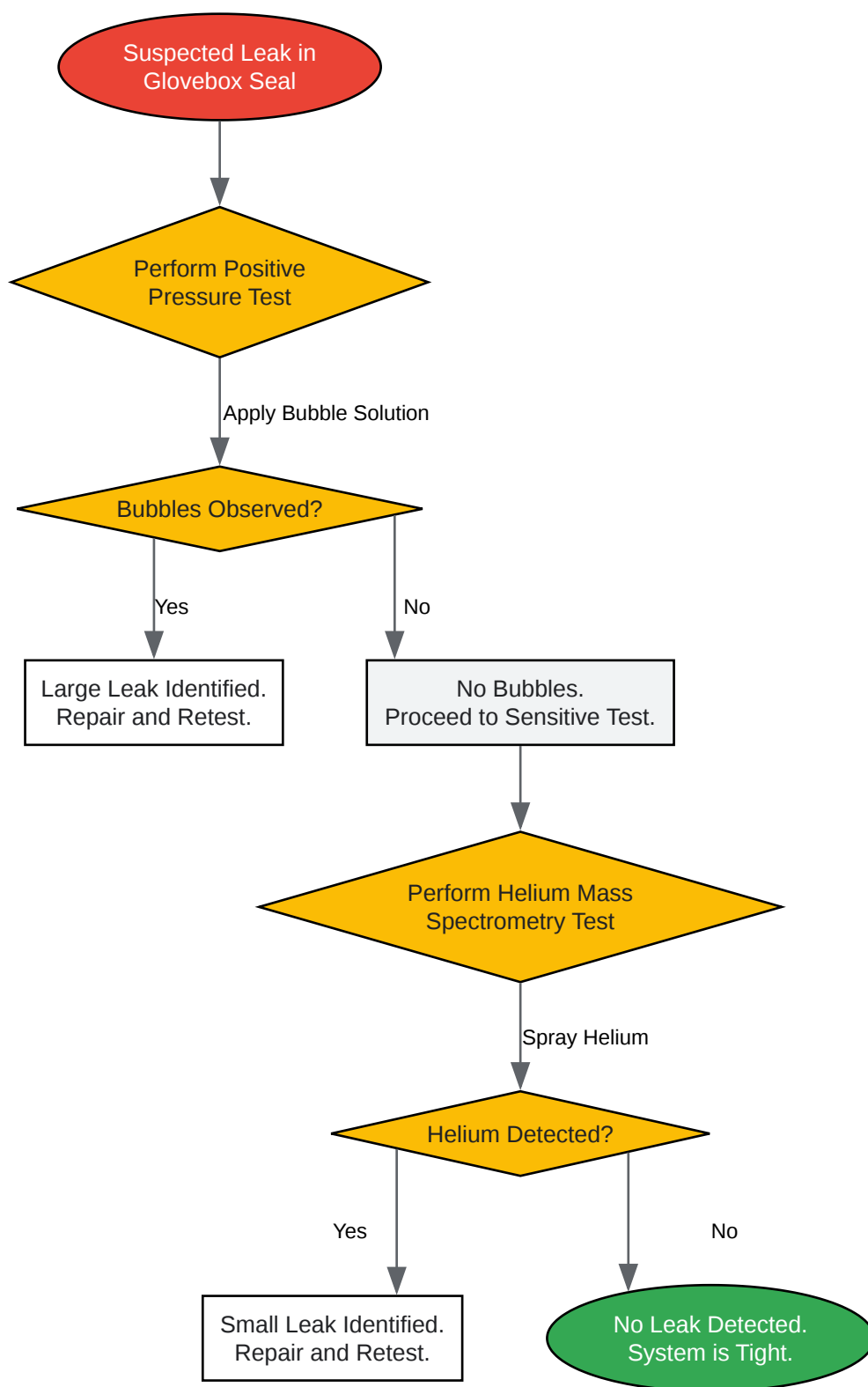
Visualizations

The following diagrams illustrate key workflows and relationships in the use of **NW16** flanges in a glovebox setup.



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Caption: Workflow for **NW16** Flange Assembly and Verification.



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Caption: Decision Tree for Glovebox Leak Testing.



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Caption: Workflow for Integrating a Component via an **NW16** Flange.

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